

Application Note: Quantitative Analysis of Olivetol-d9 using LC-MS/MS

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Compound of Interest

Compound Name: Olivetol-d9

Cat. No.: B132284

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Introduction

Olivetol is a natural resorcinol that serves as a key biosynthetic precursor to tetrahydrocannabinol (THC) in the *Cannabis sativa* plant. Its deuterated isotopologue, **Olivetol-d9**, is commonly used as an internal standard for the accurate quantification of cannabinoids in various matrices, including botanical materials, extracts, and biological fluids. The use of a stable isotope-labeled internal standard is crucial for correcting matrix effects and variations in sample preparation and instrument response in liquid chromatography-tandem mass spectrometry (LC-MS/MS) analysis. This application note provides the essential LC-MS/MS transition parameters and a detailed protocol for the robust and sensitive quantification of **Olivetol-d9**.

Quantitative Data: LC-MS/MS Transition Parameters

The following table summarizes the optimized Multiple Reaction Monitoring (MRM) parameters for the analysis of Olivetol and its deuterated internal standard, **Olivetol-d9**. The parameters are designed for use with a triple quadrupole mass spectrometer operating in positive electrospray ionization (ESI+) mode. These transitions provide high specificity and sensitivity for quantitative assays.

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Ionization Mode	Notes
Olivetol	181.1	121.1	ESI+	Quantifier ion for the native compound.
Olivetol-d9	189.1	128.1	ESI+	Quantifier ion for the internal standard. [1]

Note: Collision Energy (CE) and other compound-dependent parameters should be optimized on the specific instrument being used. Typical CE values for similar compounds range from 15 to 35 eV.

Experimental Protocol

This protocol outlines a standard procedure for the analysis of **Olivetol-d9**. It is intended as a template and may require optimization based on the specific sample matrix and instrumentation.

Standard and Sample Preparation

- **Stock Solutions:** Prepare individual stock solutions of Olivetol and **Olivetol-d9** in methanol at a concentration of 1 mg/mL. Store at -20°C.
- **Working Standard Solutions:** Create a series of working standard solutions by serially diluting the stock solutions in a 50:50 methanol:water mixture to generate a calibration curve (e.g., 1-500 ng/mL).
- **Internal Standard Spiking:** Fortify all calibration standards, quality controls, and unknown samples with **Olivetol-d9** at a consistent concentration (e.g., 100 ng/mL).
- **Sample Extraction (for Cannabis Flower):** a. Homogenize 100 mg of dried cannabis flower. b. Add 10 mL of methanol, vortex for 30 seconds. c. Sonicate for 15 minutes. d. Centrifuge at 4000 rpm for 10 minutes. e. Collect the supernatant and filter through a 0.22 µm PTFE

syringe filter into an autosampler vial. f. Dilute the final extract as necessary to fall within the calibration range.

Liquid Chromatography (LC) Conditions

The chromatographic separation is critical for resolving the analyte from potential matrix interferences.^{[2][3][4]}

- Instrument: UHPLC or HPLC system compatible with MS detection.
- Column: C18 Reverse-Phase Column (e.g., 100 x 2.1 mm, 1.8 µm particle size).^[5]
- Mobile Phase A: Water with 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile with 0.1% Formic Acid.
- Flow Rate: 0.4 mL/min.
- Column Temperature: 40°C.
- Injection Volume: 5 µL.
- Gradient Program:

Time (min)	% Mobile Phase B
0.0	40
5.0	95
6.0	95
6.1	40

| 8.0 | 40 |

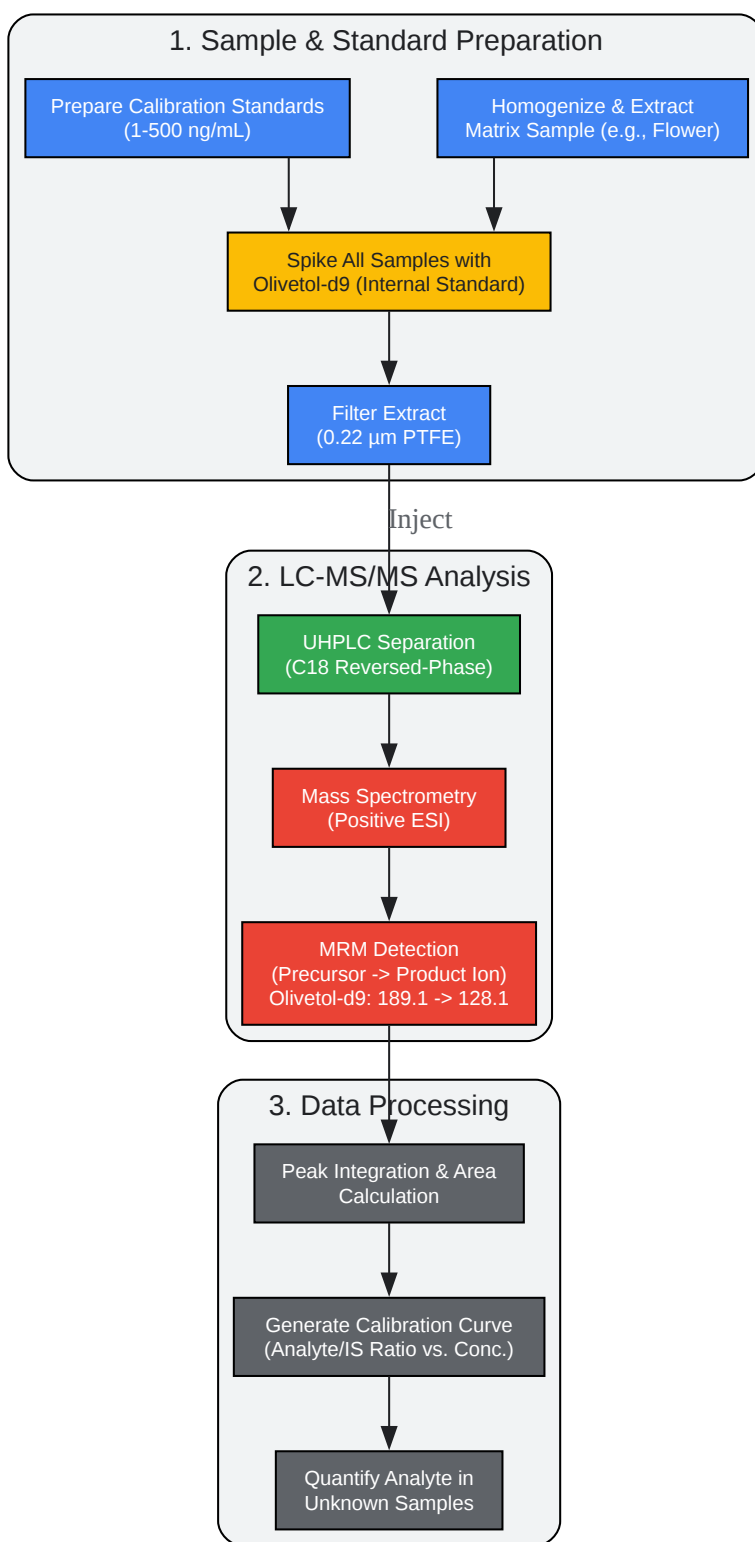
Mass Spectrometry (MS) Conditions

These parameters are typical for a triple quadrupole mass spectrometer. Source conditions should be optimized for the specific instrument and flow rate.

- Instrument: Triple Quadrupole Mass Spectrometer.
- Ionization Mode: Electrospray Ionization (ESI), Positive.
- Capillary Voltage: 3500 V.
- Source Temperature: 150°C.
- Desolvation Temperature: 400°C.
- Desolvation Gas Flow: 800 L/hr.
- Nebulizer Gas Pressure: 40 psi.
- Acquisition Mode: Multiple Reaction Monitoring (MRM).

Workflow Visualization

The following diagram illustrates the logical workflow for the quantitative analysis of **Olivetol-d9** from sample preparation to final data processing.



LC-MS/MS Workflow for Olivetol-d9 Quantification

[Click to download full resolution via product page](#)Caption: Experimental workflow for **Olivetol-d9** analysis.

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